

In Vitro Bioactivity of Nandrolone Phenylpropionate: A Technical Guide

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Compound of Interest

Compound Name: *Nandrolone phenylpropionate*

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Abstract

Nandrolone phenylpropionate (NPP) is a synthetic anabolic-androgenic steroid (AAS) derived from testosterone. As a prodrug, it is converted in the body to its active form, nandrolone. This technical guide provides an in-depth overview of the in vitro bioactivity of nandrolone phenylpropionate, focusing on its molecular interactions and cellular effects. The primary mechanism of action for NPP is its agonistic activity on the androgen receptor (AR), which mediates its anabolic and androgenic effects. This document summarizes the available quantitative data on its receptor binding and its effects on various cell types, including muscle cells, osteoblasts, and fibroblasts. Detailed experimental protocols for key in vitro assays are provided, along with visualizations of the principal signaling pathways and experimental workflows.

Introduction

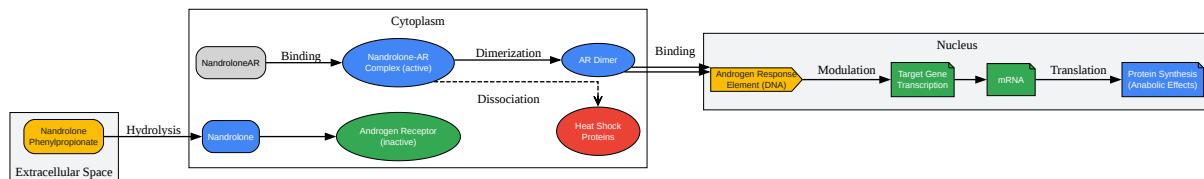
Nandrolone phenylpropionate is an esterified form of the AAS nandrolone, characterized by a phenylpropionate ester at the 17-beta hydroxyl group. This esterification slows the release of nandrolone from the injection site, resulting in a more sustained physiological effect. In vitro studies are crucial for elucidating the direct cellular and molecular mechanisms of NPP, independent of systemic metabolic effects. This guide will focus on the direct in vitro bioactivity of nandrolone, the active metabolite of NPP.

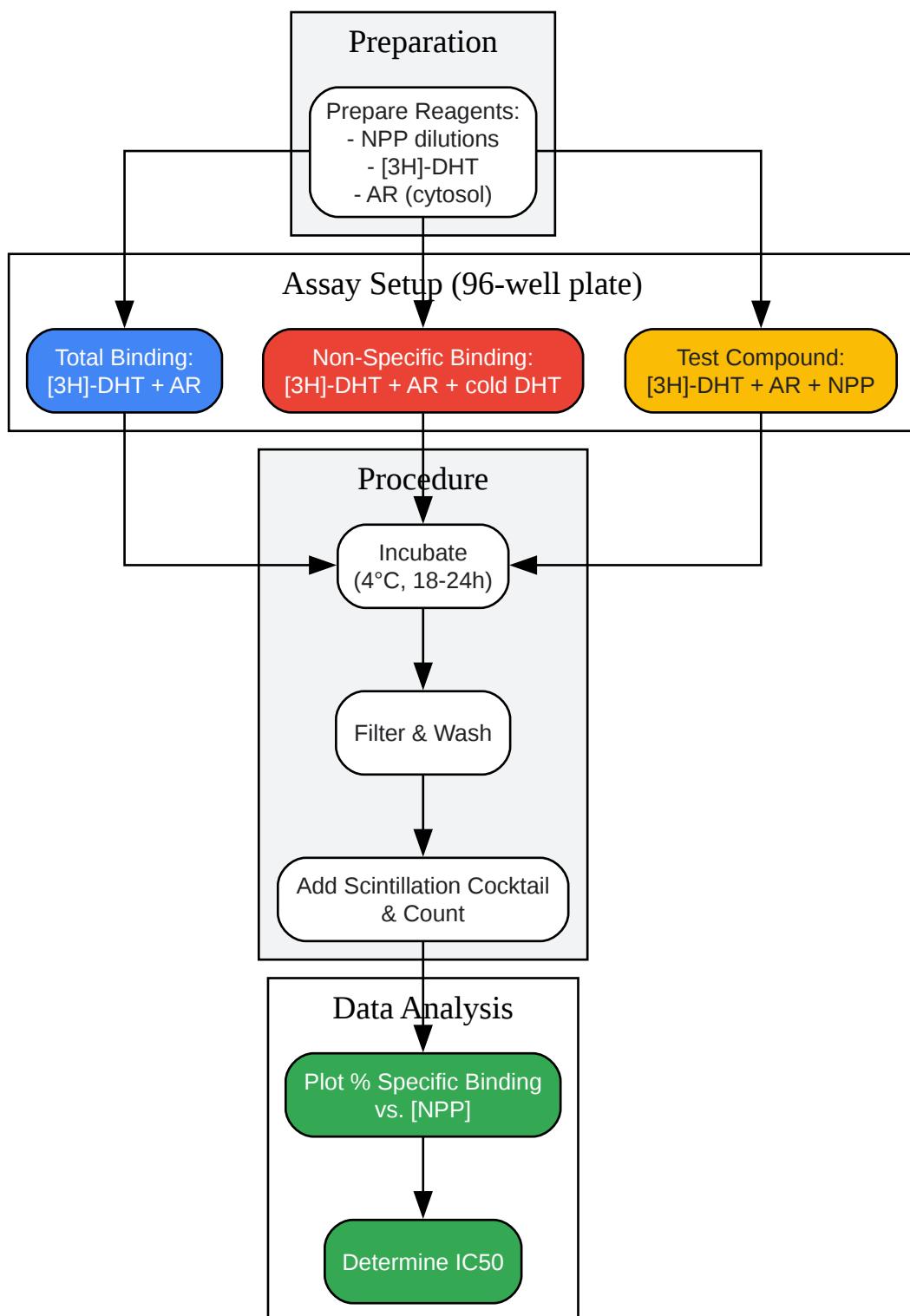
Mechanism of Action: Androgen Receptor Agonism

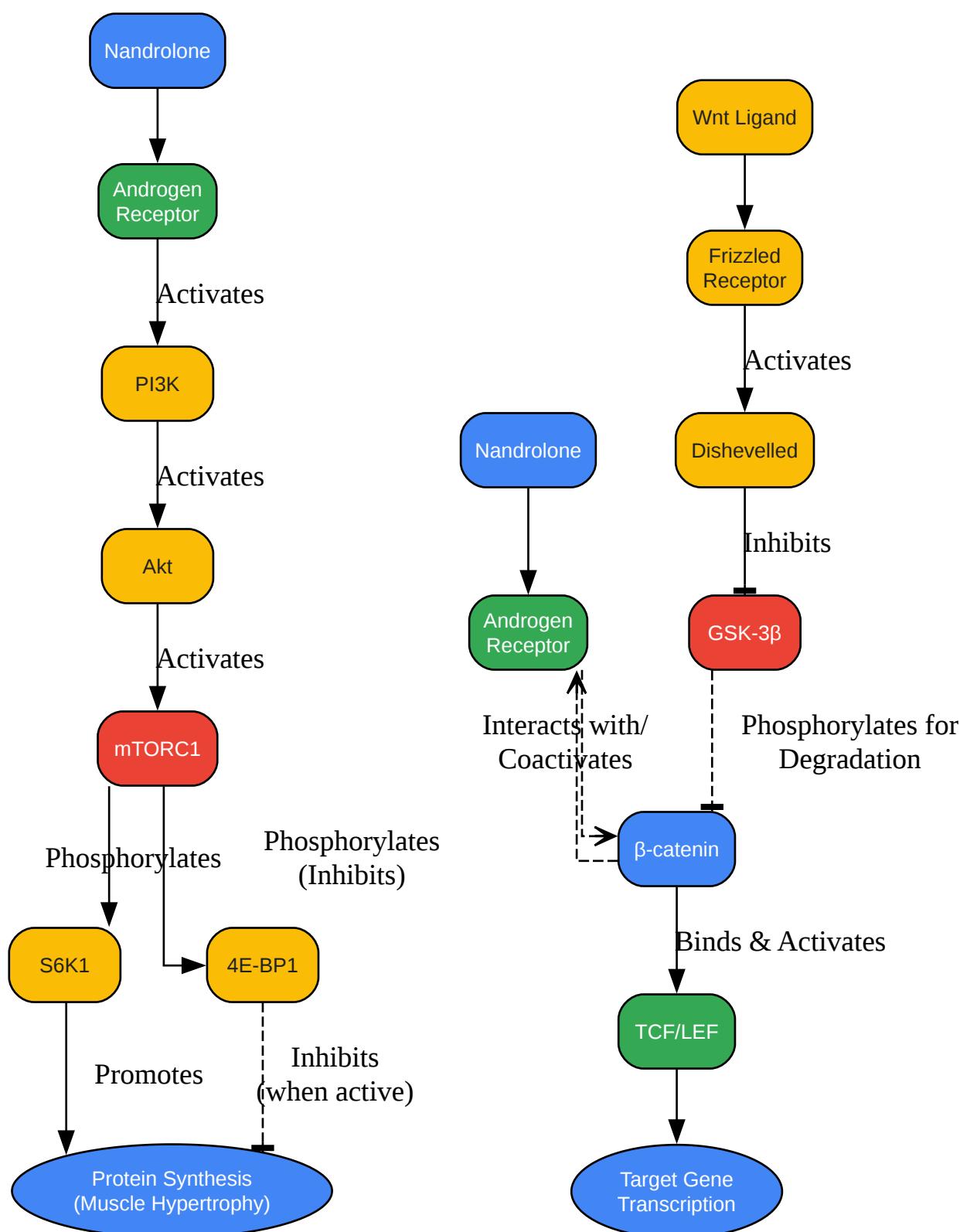
The primary mechanism of action of nandrolone is its binding to and activation of the androgen receptor (AR), a member of the nuclear receptor superfamily.^{[1][2][3]} Upon ligand binding, the AR undergoes a conformational change, dissociates from heat shock proteins, dimerizes, and translocates to the nucleus.^[2] In the nucleus, the AR-ligand complex binds to specific DNA sequences known as androgen response elements (AREs) in the promoter regions of target genes, thereby modulating their transcription.^[2] This leads to the synthesis of proteins that mediate the physiological effects of androgens.

Signaling Pathway

The canonical signaling pathway for nandrolone phenylpropionate is initiated by its conversion to nandrolone, which then activates the androgen receptor.





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